

CC15009 discovery and development history

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CC15009
Cat. No.: B15611998

[Get Quote](#)

An In-depth Technical Guide on the Core Research and Applications of *Lactobacillus helveticus* ATCC 15009

Preface

This document provides a comprehensive overview of the scientific research and applications related to the microorganism *Lactobacillus helveticus* ATCC 15009. Initial searches for "CC15009" in the context of a drug discovery and development program did not yield specific results for a pharmaceutical compound. Instead, the designation "ATCC 15009" refers to a well-characterized strain of *Lactobacillus helveticus*, a species of lactic acid bacteria. This guide, therefore, focuses on the history of its scientific exploration, its established and potential applications, and the experimental methodologies used to investigate its properties. The content is structured to align with the interests of researchers, scientists, and professionals in fields such as microbiology, food science, and probiotic therapy.

Discovery and Characterization

Lactobacillus helveticus ATCC 15009 is a recognized strain of lactic acid bacteria (LAB) that has been the subject of numerous scientific investigations.^{[1][2]} LABs are known for their role in food fermentation and their potential health benefits as probiotics.^[1] The "discovery" of this strain is more accurately a history of its isolation, characterization, and deposition into a culture

collection (the American Type Culture Collection, or ATCC), making it available for scientific research.

Studies have focused on its potential as a probiotic, its ability to produce lactic acid through fermentation, and its antimicrobial properties against various pathogens.^{[1][3]} Research has explored its effects in various contexts, from industrial fermentation to its impact on animal health.^{[3][4]}

Mechanism of Action

The mechanism of action of *Lactobacillus helveticus* ATCC 15009 is multifaceted and primarily relates to its role as a probiotic and a fermentative organism.

Probiotic and Antimicrobial Activity

Lactobacillus helveticus ATCC 15009 has demonstrated antagonistic effects against enteric and food-borne pathogens.^[1] The proposed mechanisms for its probiotic and antimicrobial activity include:

- **Competitive Exclusion:** Competing with pathogenic microorganisms for adhesion sites on the intestinal mucosa.^[1]
- **Production of Antimicrobial Substances:** Generating compounds like lactic acid that lower the gut pH, creating an unfavorable environment for pathogens.^[1]
- **Immune System Modulation:** Interacting with the host's immune system to promote a healthy immune response.^[1]

One study investigated the bacteriocins produced by *Propionibacterium* species and their antagonistic effect on various bacteria, including *L. helveticus* ATCC 15009.^[5]

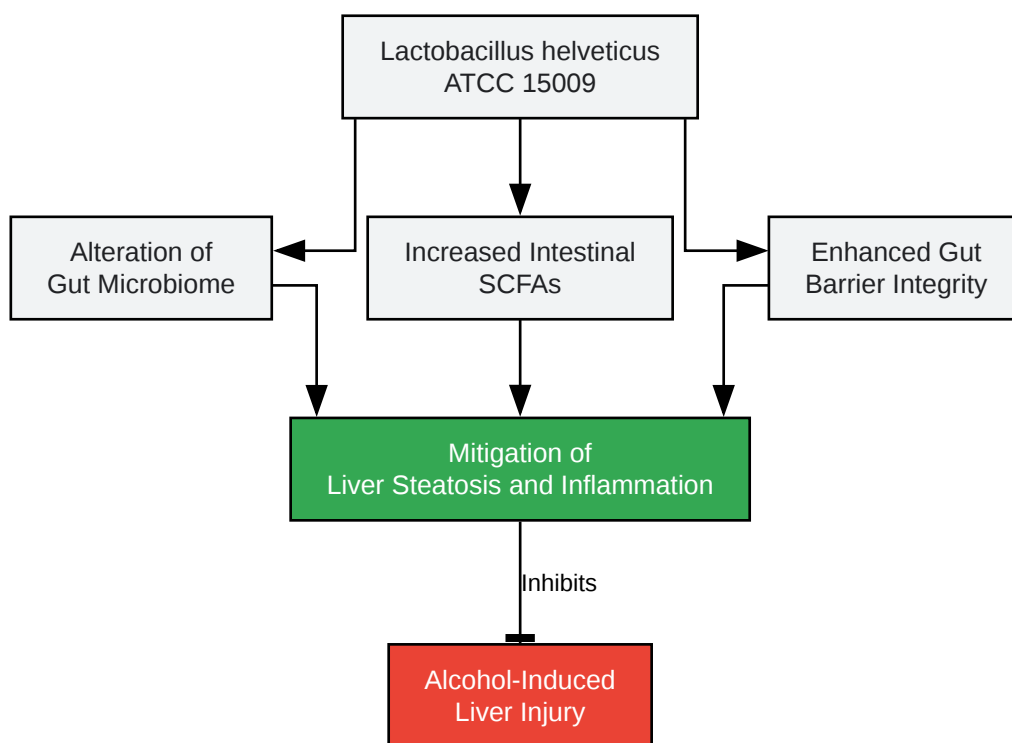
Regulation of Gut Microecology

In a study on alcoholic liver disease (ALD) in mice, *L. helveticus* ATCC 15009 was found to mitigate liver injury by:^[2]

- Altering the structure and function of the gut microbiome.^[2]

- Increasing the intestinal levels of short-chain fatty acids (SCFAs).[2]
- Enhancing gut barrier integrity.[2]

The proposed signaling pathway for this hepatoprotective effect is visualized below.



[Click to download full resolution via product page](#)

Proposed mechanism of *L. helveticus* ATCC 15009 in mitigating alcoholic liver injury.

Preclinical Research and Applications

While formal clinical trial data for a specific therapeutic indication was not identified in the search results, several preclinical studies highlight the potential applications of *Lactobacillus helveticus* ATCC 15009.

Alcoholic Liver Disease

A study in mice demonstrated that *L. helveticus* ATCC 15009 had the most significant alleviating effect on ALD-induced liver injury among five tested *Lactobacillus* species.[2] It was shown to mitigate ethanol-induced liver steatosis and inflammation.[2]

Aquaculture

In a study on rainbow trout (*Oncorhynchus mykiss*), dietary supplementation with *L. helveticus* ATCC 15009 resulted in:[4]

- Improved growth performance.[4]
- Increased activity of digestive enzymes (amylase, protease, and lipase).[4]
- Enhancement of serum immune parameters.[4]
- Increased total protein, albumin, and globulin.[4]

Industrial Fermentation

Lactobacillus helveticus ATCC 15009 is utilized in industrial fermentation for the production of lactic acid from substrates like cheese whey.[3] Research has focused on optimizing fermentation conditions (temperature, pH, lactose concentration, and yeast extract concentration) to maximize lactic acid yield.[3]

Quantitative Data Summary

Table 1: Optimal Conditions for Lactic Acid Production by *L. helveticus* ATCC 15009[3]

Parameter	Optimal Value
Temperature	40°C
pH	6.8
Lactose Concentration	82 g/L
Yeast Extract Concentration	23.36 g/L
Resulting Lactic Acid Concentration	59.38 g/L

Experimental Protocols

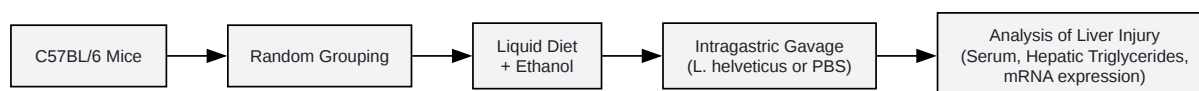
In Vitro Evaluation of Probiotic Potential[1]

- **Bacterial Strains and Culture Conditions:** Lactobacillus helveticus ATCC 15009 and other lactic acid bacteria were cultured. Pathogenic strains such as E. coli ATCC 8739 and S. aureus ATCC 6538 were also used.
- **Acid and Bile Tolerance:** Bacterial strains were subjected to acidic pH and bile salts to assess their survival capabilities.
- **Enzymatic Activity:** The ability of the strains to digest protein and starch was evaluated on agar plates.
- **Antagonistic Activity:** The inhibitory effects of the Lactobacillus strains against pathogenic bacteria were tested.

Alcoholic Liver Disease Mouse Model[2]

- **Animal Model:** C57BL/6 female mice were used.
- **Diet and Alcohol Administration:** Mice were fed a liquid diet containing ethanol, with the concentration gradually increased.
- **L. helveticus Administration:** A solution of L. helveticus ATCC 15009 was administered daily via intragastric gavage.
- **Outcome Measures:** Serum levels of liver transaminases, hepatic triglycerides, and mRNA expression of inflammatory chemokines in the liver were measured.

The general workflow for this experimental model is depicted below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [CC15009 discovery and development history]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611998/docs#cc15009-discovery-and-development-history\]](https://www.benchchem.com/product/b15611998/docs#cc15009-discovery-and-development-history)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check